

In-Depth Technical Guide: 3-Ethyl-2,2-dimethyloctane

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Compound of Interest

Compound Name: 3-Ethyl-2,2-dimethyloctane

Cat. No.: B14550568

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CAS Number: 62183-95-3

This technical guide provides a comprehensive overview of **3-Ethyl-2,2-dimethyloctane**, a branched alkane of interest to researchers and professionals in organic chemistry and drug development. This document details its physicochemical properties, outlines a detailed experimental protocol for its synthesis, and includes essential safety and handling information.

Physicochemical Properties

3-Ethyl-2,2-dimethyloctane is a saturated hydrocarbon with the molecular formula $C_{12}H_{26}$ and a molecular weight of 170.33 g/mol ^[1] While extensive experimental data for this specific isomer is limited, the following table summarizes its known and computed properties.

Property	Value	Source
CAS Number	62183-95-3	[1]
Molecular Formula	C12H26	[1]
Molecular Weight	170.33 g/mol	[1]
IUPAC Name	3-Ethyl-2,2-dimethyloctane	[1]
Boiling Point	Not available (estimated)	
Melting Point	Not available (estimated)	
Density	Not available (estimated)	
Refractive Index	Not available (estimated)	

Synthesis of 3-Ethyl-2,2-dimethyloctane

A plausible and commonly employed method for the synthesis of highly branched alkanes such as **3-Ethyl-2,2-dimethyloctane** involves a Grignard reaction to create a tertiary alcohol, followed by dehydration and subsequent hydrogenation.

Experimental Protocol:

Part 1: Synthesis of 3-Ethyl-2,2-dimethyloctan-3-ol (Tertiary Alcohol)

- Preparation of Grignard Reagent:** In a flame-dried, two-necked round-bottom flask equipped with a magnetic stir bar, a condenser, and a dropping funnel under an inert atmosphere (e.g., nitrogen or argon), add magnesium turnings. A solution of an appropriate alkyl halide (e.g., 1-bromopentane) in anhydrous diethyl ether is added dropwise to the magnesium turnings to initiate the formation of the Grignard reagent (pentylmagnesium bromide). The reaction is typically initiated with a small crystal of iodine if necessary and is characterized by the disappearance of the magnesium and the formation of a cloudy grey solution.
- Reaction with Ketone:** Once the Grignard reagent is formed, the flask is cooled in an ice bath. A solution of 3,3-dimethyl-2-butanone in anhydrous diethyl ether is added dropwise from the dropping funnel to the Grignard reagent with vigorous stirring.

- **Quenching:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional hour. The reaction is then carefully quenched by the slow, dropwise addition of a saturated aqueous solution of ammonium chloride.
- **Work-up:** The mixture is transferred to a separatory funnel, and the organic layer is separated. The aqueous layer is extracted twice with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate or magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator to yield the crude 3-Ethyl-2,2-dimethyloctan-3-ol.

Part 2: Dehydration of 3-Ethyl-2,2-dimethyloctan-3-ol

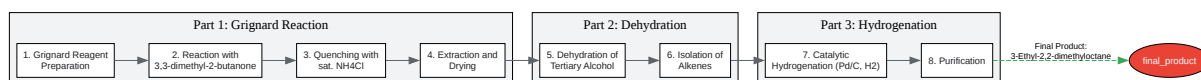
- The crude tertiary alcohol is mixed with a dehydrating agent such as anhydrous copper(II) sulfate or a catalytic amount of a strong acid (e.g., sulfuric acid or phosphoric acid).
- The mixture is heated to induce dehydration, which results in the formation of a mixture of isomeric alkenes. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, the reaction mixture is cooled, and the alkene products are isolated by distillation or extraction.

Part 3: Hydrogenation of Alkenes

- The mixture of alkenes is dissolved in a suitable solvent, such as ethanol or ethyl acetate.
- A catalytic amount of a hydrogenation catalyst, typically 10% palladium on carbon (Pd/C), is added to the solution.
- The reaction mixture is then subjected to a hydrogen atmosphere (typically using a balloon or a hydrogenation apparatus) and stirred vigorously until the reaction is complete (as monitored by TLC or GC, showing the disappearance of the alkenes and the appearance of the alkane).
- **Purification:** The reaction mixture is filtered through a pad of Celite to remove the palladium catalyst. The solvent is then removed under reduced pressure. The resulting crude **3-Ethyl-**

2,2-dimethyloctane can be purified by fractional distillation or column chromatography to yield the final product of high purity.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **3-Ethyl-2,2-dimethyloctane**.

Spectroscopic Data (Predicted)

While experimental spectra for **3-Ethyl-2,2-dimethyloctane** are not readily available, the following are predicted characteristics based on its structure and data from similar branched alkanes.

Technique	Predicted Characteristics
^1H NMR	Complex multiplets in the aliphatic region (approx. 0.8-1.5 ppm). Distinct signals for the terminal methyl groups and the ethyl group would be expected.
^{13}C NMR	Multiple signals in the aliphatic region (approx. 10-50 ppm). The number of signals would correspond to the number of chemically non-equivalent carbon atoms.
Mass Spec.	Molecular ion peak (M^+) at $m/z = 170$. Characteristic fragmentation pattern involving the loss of alkyl groups (e.g., methyl, ethyl, pentyl).
IR Spec.	C-H stretching vibrations around 2850-2960 cm^{-1} and C-H bending vibrations around 1375-1465 cm^{-1} .

Safety and Handling

As with other branched alkanes, **3-Ethyl-2,2-dimethyloctane** is expected to be a flammable liquid. Appropriate safety precautions should be taken when handling this compound.

- Personal Protective Equipment (PPE): Wear safety glasses, chemical-resistant gloves, and a lab coat.
- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood.
- Fire Safety: Keep away from open flames, sparks, and other sources of ignition. Use a fire extinguisher rated for flammable liquids (Class B).
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials.

Applications

Branched alkanes like **3-Ethyl-2,2-dimethyloctane** are primarily used in research and development. Their applications include:

- **Reference Standard:** Used as a reference compound in analytical techniques such as gas chromatography-mass spectrometry (GC-MS) for the identification of components in complex hydrocarbon mixtures like petroleum fractions.
- **Fuel Research:** Studied as a component of gasoline and other fuels to understand its combustion properties and impact on engine performance.
- **Organic Synthesis:** May serve as a starting material or intermediate in the synthesis of more complex organic molecules.

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References

- 1. 3-Ethyl-2,2-dimethyloctane | C₁₂H₂₆ | CID 53428783 - PubChem [pubchem.ncbi.nlm.nih.gov]
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